

Application Notes and Protocols for In Vivo Efficacy Studies of Enigmol

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Compound of Interest

Compound Name: *Enigmol*

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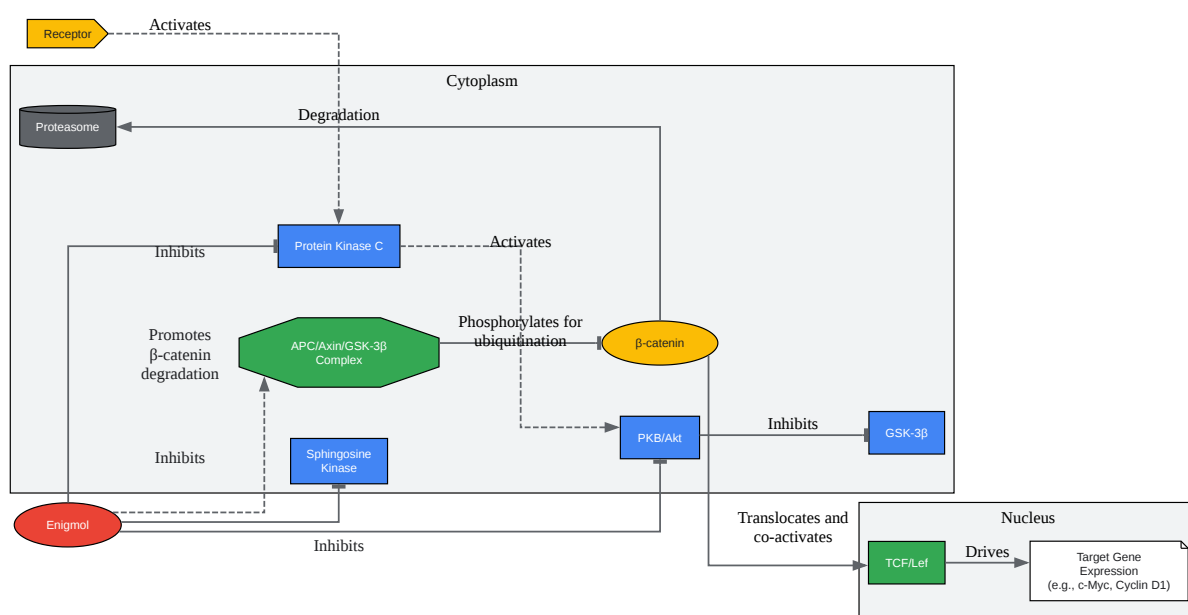
Introduction

Enigmol, a synthetic, orally active sphingoid base analogue, has emerged as a promising anti-cancer agent. As a structural mimic of sphingosine, **Enigmol** disrupts sphingolipid metabolism and signaling pathways crucial for cancer cell proliferation and survival. Unlike natural sphingoid bases, **Enigmol** is resistant to phosphorylation by sphingosine kinases, leading to its increased persistence within the cell.^{[1][2][3]} Its mechanism of action, while not fully elucidated, involves the modulation of key signaling pathways, including the "normalization" of aberrant β -catenin accumulation in the nucleus of colon cancer cells and potential effects on protein kinase C (PKC) and PKB/Akt signaling.^[1] Preclinical in vivo studies have demonstrated the efficacy of **Enigmol** in suppressing tumor growth in models of intestinal and prostate cancer.^{[1][2][3]}

These application notes provide detailed protocols for designing and conducting in vivo efficacy studies of **Enigmol** using established murine models of cancer. The protocols cover prostate cancer xenografts and the genetically engineered Min (Multiple Intestinal Neoplasia) mouse model of intestinal tumorigenesis.

Enigmol's Proposed Mechanism of Action

Enigmol exerts its anti-neoplastic effects through the modulation of critical cellular signaling pathways. One of the key mechanisms identified is its ability to interfere with the Wnt/ β -catenin signaling pathway, which is often dysregulated in cancers such as colorectal cancer. Additionally, **Enigmol** is thought to influence other pathways integral to cell growth and survival.



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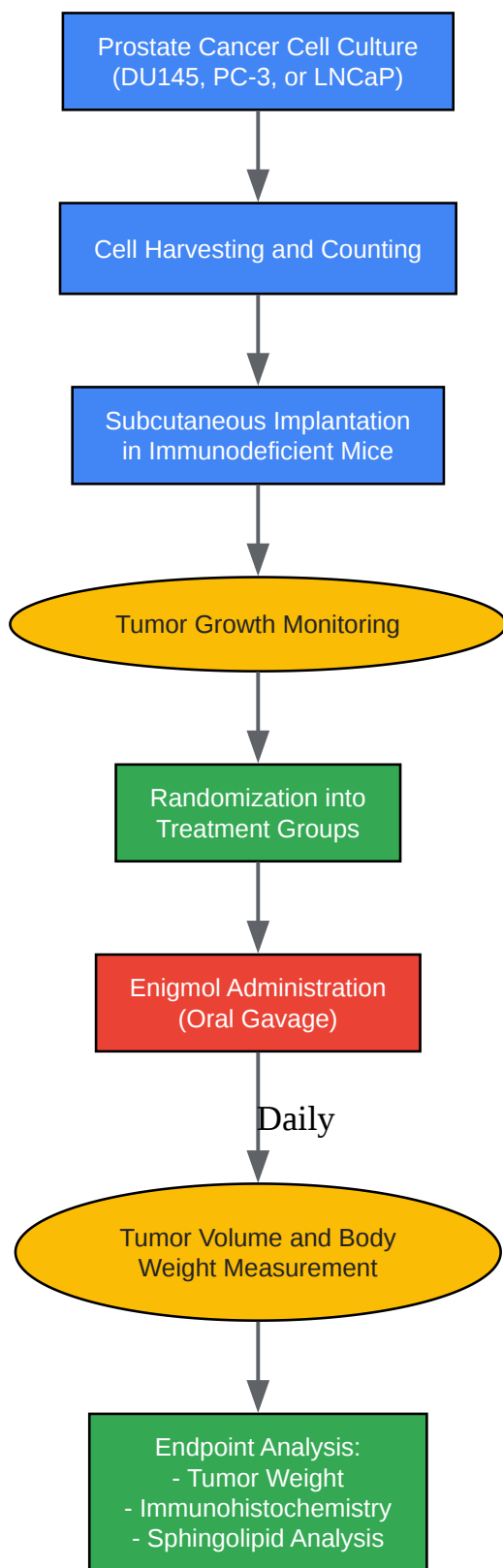
Figure 1: Proposed Signaling Pathways Modulated by **Enigmol**.

In Vivo Experimental Design

The following section outlines the experimental design for evaluating the efficacy of **Enigmol** in preclinical cancer models.

Prostate Cancer Xenograft Models

Human prostate cancer cell lines (DU145, PC-3, and LNCaP) are utilized to establish subcutaneous xenografts in immunodeficient mice. These models are instrumental in assessing the anti-tumor activity of **Enigmol** against both androgen-independent (DU145, PC-3) and androgen-dependent (LNCaP) prostate cancer.

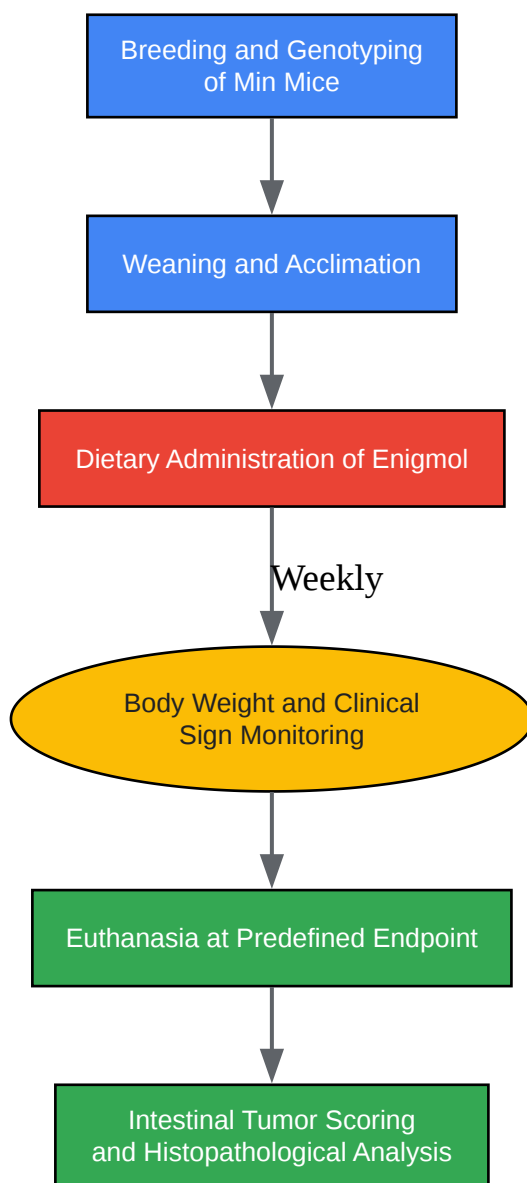


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Figure 2: Experimental Workflow for Prostate Cancer Xenograft Studies.

Min (Multiple Intestinal Neoplasia) Mouse Model

The C57BL/6J-ApcMin/+ (Min) mouse is a genetically engineered model that harbors a heterozygous germline mutation in the Apc gene, predisposing these animals to the development of numerous intestinal adenomas. This model is particularly relevant for studying familial adenomatous polyposis (FAP) and for evaluating chemopreventive agents like **Enigmol**.



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Figure 3: Experimental Workflow for Min Mouse Efficacy Studies.

Experimental Protocols

Prostate Cancer Xenograft Model Protocol

a. Cell Culture:

- Culture DU145, PC-3, or LNCaP human prostate cancer cells in appropriate media (e.g., RPMI-1640) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Passage cells upon reaching 80-90% confluency.

b. Animal Model:

- Use male athymic nude mice (e.g., BALB/c nude), 6-8 weeks old.
- Allow mice to acclimatize for at least one week before experimentation.

c. Tumor Cell Implantation:

- Harvest cells using trypsin-EDTA and wash with sterile phosphate-buffered saline (PBS).
- Resuspend cells in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 1×10^7 cells/mL.
- Subcutaneously inject 100 μ L of the cell suspension (1×10^6 cells) into the right flank of each mouse.

d. Tumor Growth Monitoring and Treatment:

- Monitor tumor growth by measuring tumor dimensions with calipers two to three times per week.
- Calculate tumor volume using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- When tumors reach an average volume of 100-150 mm³, randomize mice into treatment and control groups.

- Prepare **Enigmol** in a suitable vehicle (e.g., 5% Tween 80 in sterile water).
- Administer **Enigmol** or vehicle control daily via oral gavage at the desired dosage (e.g., 10-50 mg/kg).

e. Endpoint Analysis:

- Continue treatment for a predetermined period (e.g., 21-28 days) or until tumors in the control group reach a specified size.
- Monitor body weight twice weekly as an indicator of toxicity.
- At the end of the study, euthanize mice and excise tumors.
- Measure final tumor weight and volume.
- Process tumors for downstream analyses such as immunohistochemistry and sphingolipid analysis.

Min (Multiple Intestinal Neoplasia) Mouse Model Protocol

a. Animal Model:

- Obtain C57BL/6J-ApcMin/+ mice and wild-type C57BL/6J littermates.
- House mice under standard conditions with a 12-hour light/dark cycle and access to food and water ad libitum.
- Genotype mice to confirm the presence of the ApcMin allele.

b. Dietary Administration of **Enigmol**:

- At 4-5 weeks of age, randomize Min mice into control and treatment groups.
- Prepare a powdered diet containing **Enigmol** at the desired concentration (e.g., 0.025% w/w).

- Provide the control group with the same diet without **Enigmol**.
- Feed the mice with their respective diets for a specified duration (e.g., 6-12 weeks).

c. Monitoring and Endpoint Analysis:

- Monitor the body weight and general health of the mice weekly.
- At the end of the treatment period, euthanize the mice.
- Excise the entire small intestine and colon.
- Open the intestines longitudinally, rinse with PBS, and fix flat in 10% neutral buffered formalin.
- Count the number and measure the size of polyps under a dissecting microscope.
- Process intestinal tissues for histopathological analysis and immunohistochemistry.

Oral Gavage Protocol for Mice

a. Preparation:

- Prepare the **Enigmol** solution at the desired concentration in a suitable vehicle.
- Use a 20-22 gauge, 1.5-inch curved or flexible gavage needle.
- Measure the correct insertion length by holding the needle alongside the mouse from the corner of the mouth to the last rib.

b. Administration:

- Securely restrain the mouse by the scruff of the neck to immobilize the head.
- Gently insert the gavage needle into the diastema (gap between incisors and molars) and advance it along the roof of the mouth towards the esophagus.
- The needle should pass smoothly without resistance. If resistance is felt, withdraw and re-insert.

- Slowly administer the solution.
- Gently remove the needle and return the mouse to its cage.
- Monitor the mouse for any signs of distress immediately after the procedure.

Immunohistochemistry Protocol for F4/80 (Macrophage Marker)

a. Tissue Preparation:

- Fix tumor or intestinal tissue in 10% neutral buffered formalin for 24 hours.
- Process the tissue and embed in paraffin.
- Cut 4-5 μm sections and mount on charged slides.

b. Staining Procedure:

- Deparaffinize sections in xylene and rehydrate through a graded series of ethanol to water.
- Perform antigen retrieval by heating sections in a citrate buffer (pH 6.0) or Tris-EDTA buffer (pH 9.0).
- Block endogenous peroxidase activity with 3% hydrogen peroxide.
- Block non-specific binding with a blocking serum (e.g., normal goat serum).
- Incubate with a primary antibody against F4/80 overnight at 4°C.
- Wash and incubate with a biotinylated secondary antibody.
- Apply an avidin-biotin-peroxidase complex.
- Develop the signal with a chromogen such as DAB (3,3'-Diaminobenzidine).
- Counterstain with hematoxylin.
- Dehydrate, clear, and mount the slides.

Immunohistochemistry Protocol for β -catenin

a. Tissue Preparation:

- Follow the same tissue preparation steps as for F4/80 immunohistochemistry.

b. Staining Procedure:

- Deparaffinize and rehydrate the tissue sections.
- Perform antigen retrieval using a citrate buffer (pH 6.0).
- Block endogenous peroxidase and non-specific binding sites.
- Incubate with a primary antibody against β -catenin overnight at 4°C.
- Follow with a species-appropriate secondary antibody and detection system.
- Develop with a suitable chromogen and counterstain with hematoxylin.
- Dehydrate, clear, and mount.

Sphingolipid Extraction and LC-MS/MS Analysis Protocol

a. Sample Preparation:

- Homogenize frozen tumor tissue in a suitable buffer.
- Determine protein concentration for normalization.

b. Lipid Extraction (Bligh-Dyer Method):

- To the homogenate, add a mixture of chloroform:methanol:water (2:1:0.8 v/v/v).
- Vortex and incubate on ice.
- Induce phase separation by adding chloroform and water to achieve a final ratio of 2:2:1.8 (v/v/v).

- Centrifuge to separate the phases.
- Collect the lower organic phase containing the lipids.
- Dry the lipid extract under a stream of nitrogen.
- Reconstitute the dried lipids in a solvent compatible with LC-MS/MS analysis.

c. LC-MS/MS Analysis:

- Use a suitable LC column (e.g., C18 or HILIC) for sphingolipid separation.
- Employ a gradient elution with appropriate mobile phases (e.g., acetonitrile and water with formic acid and ammonium formate).
- Perform mass spectrometry in positive ion mode using multiple reaction monitoring (MRM) to detect and quantify specific sphingolipid species.
- Use internal standards for accurate quantification.

Data Presentation

The following tables summarize the expected quantitative data from **Enigmol** efficacy studies.

Table 1: Efficacy of **Enigmol** in Prostate Cancer Xenograft Models

Cell Line	Treatment Group	Dose	Administration Route	Mean Tumor Volume (mm ³) ± SEM (Day 21)	Tumor Growth Inhibition (%)	Reference
DU145	Vehicle Control	-	Oral Gavage	Data not available	-	[1]
Enigmol	Data not available	Oral Gavage	Suppressed	Data not available	[1]	
PC-3	Vehicle Control	-	Oral Gavage	Data not available	-	[1]
Enigmol	Data not available	Oral Gavage	Suppressed	Data not available	[1]	
PC-3	Vehicle Control	-	Oral Gavage	~1200	-	[2]
Enigmol	10 mg/kg	Oral Gavage	~700	~42%	[2]	
LNCaP	Data from LNCaP xenograft studies with Enigmol are not readily available in the searched literature.					

Note: Specific tumor volume data for DU145 and PC-3 xenografts treated with **Enigmol** are not detailed in the provided search results, with the literature stating that tumor growth was

"suppressed". The data for the 10 mg/kg **Enigmol** treatment in the PC-3 model is an approximation based on graphical data.

Table 2: Efficacy of **Enigmol** in the Min Mouse Model

Treatment Group	Diet Concentration (% w/w)	Mean Number of Intestinal Tumors $\pm$ SEM	Reduction in Tumor Number (%)	Reference
Control	0%	75.0 $\pm$ 13.6	-	[1]
Enigmol	0.025%	36.0 $\pm$ 5.4 (calculated)	52%	[1]
Enigmol	0.1%	47.3 $\pm$ 7.1 (calculated)	37%	[1]

Calculated mean tumor numbers for **Enigmol** groups are based on the reported percentage reduction from the control group mean.

Conclusion

The protocols and experimental designs outlined in these application notes provide a comprehensive framework for conducting robust in vivo efficacy studies of **Enigmol**. By utilizing well-characterized prostate cancer xenograft and Min mouse models, researchers can effectively evaluate the anti-tumor potential of this novel sphingolipid analogue and further elucidate its mechanisms of action. The provided data tables serve as a benchmark for expected outcomes and aid in the design of future preclinical investigations.

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